

# A Technical Guide to the Safety and Hazards of 3,4-Dinitrobenzoic Acid

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3,4-Dinitrobenzoic acid

Cat. No.: B044879

[Get Quote](#)

## Introduction

**3,4-Dinitrobenzoic acid** (CAS No: 528-45-0) is a nitroaromatic compound used as a laboratory chemical and an intermediate in various synthetic processes.<sup>[1][2][3]</sup> With the molecular formula C<sub>7</sub>H<sub>4</sub>N<sub>2</sub>O<sub>6</sub> and a molecular weight of 212.12 g/mol, this off-white or yellow crystalline solid presents several potential hazards that necessitate careful handling and a thorough understanding of its safety profile.<sup>[1][2][4]</sup> This guide provides an in-depth overview of the safety, hazards, and handling procedures for **3,4-Dinitrobenzoic acid**, tailored for researchers, scientists, and professionals in drug development.

## Hazard Identification and GHS Classification

**3,4-Dinitrobenzoic acid** is classified as hazardous under the 2012 OSHA Hazard Communication Standard (29 CFR 1910.1200).<sup>[1][5]</sup> The primary hazards are related to irritation and acute toxicity if ingested.<sup>[1]</sup> The Globally Harmonized System (GHS) classification is summarized below.

Table 1: GHS Hazard Classification for **3,4-Dinitrobenzoic Acid**

| Hazard Class                                     | Category   | Pictogram                   | Signal Word | Hazard Statement                             |
|--------------------------------------------------|------------|-----------------------------|-------------|----------------------------------------------|
| Acute Toxicity, Oral                             | Category 4 | GHS07<br>(Exclamation Mark) | Warning     | H302: Harmful if swallowed[1]                |
| Skin Corrosion/Irritation                        | Category 2 | GHS07<br>(Exclamation Mark) | Warning     | H315: Causes skin irritation[1][4][6]        |
| Serious Eye Damage/Eye Irritation                | Category 2 | GHS07<br>(Exclamation Mark) | Warning     | H319: Causes serious eye irritation[1][4][6] |
| Specific Target Organ Toxicity (Single Exposure) | Category 3 | GHS07<br>(Exclamation Mark) | Warning     | H335: May cause respiratory irritation[1][4] |

| Germ Cell Mutagenicity | Category 2 | GHS08 (Health Hazard) | Warning | H341: Suspected of causing genetic defects[4] |

Note: The GHS08 pictogram and H341 statement are based on aggregated notifications to the ECHA C&L Inventory, where 10.9% of notifications included this classification.[4]

## Precautionary Measures

A comprehensive set of precautionary statements is associated with the handling of **3,4-Dinitrobenzoic acid**. These are designed to minimize risk and ensure safe laboratory practices.

Table 2: Key Precautionary Statements (GHS)

| Code               | Precautionary Statement                                                                                                                |
|--------------------|----------------------------------------------------------------------------------------------------------------------------------------|
| Prevention         |                                                                                                                                        |
| P261               | Avoid breathing dust/fume/gas/mist/vapors/spray.[1][7]                                                                                 |
| P264               | Wash face, hands and any exposed skin thoroughly after handling.[1][6]                                                                 |
| P270               | Do not eat, drink or smoke when using this product.[8]                                                                                 |
| P280               | Wear protective gloves/protective clothing/eye protection/face protection.[1][6]                                                       |
| Response           |                                                                                                                                        |
| P301 + P312        | IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[7]                                                          |
| P302 + P352        | IF ON SKIN: Wash with plenty of soap and water.[1][6]                                                                                  |
| P304 + P340        | IF INHALED: Remove person to fresh air and keep comfortable for breathing.[8]                                                          |
| P305 + P351 + P338 | IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1][8] |
| Storage            |                                                                                                                                        |
| P403 + P233        | Store in a well-ventilated place. Keep container tightly closed.[1][8]                                                                 |
| P405               | Store locked up.[1]                                                                                                                    |
| Disposal           |                                                                                                                                        |

| P501 | Dispose of contents/container to an approved waste disposal plant.[1][8] |

## Physicochemical and Toxicological Data

The physical properties of **3,4-Dinitrobenzoic acid** are crucial for determining appropriate storage and handling conditions. While comprehensive toxicological data is limited, the known values are presented here.

Table 3: Physical, Chemical, and Toxicological Properties

| Property                | Value                                                                                                     |
|-------------------------|-----------------------------------------------------------------------------------------------------------|
| Physical State          | <b>Solid, Yellow crystalline powder</b> <a href="#">[1]</a> <a href="#">[9]</a> <a href="#">[10]</a>      |
| Melting Point           | 163 - 166 °C (325.4 - 330.8 °F) <a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[10]</a>              |
| Flash Point             | 208.4 °C (estimate) <a href="#">[10]</a>                                                                  |
| Water Solubility        | 6.7 g/L (at 25 °C) <a href="#">[10]</a>                                                                   |
| Vapor Pressure          | 1.41 x 10 <sup>-6</sup> mm Hg <a href="#">[11]</a>                                                        |
| Stability               | Stable under normal conditions. <a href="#">[1]</a> <a href="#">[6]</a> <a href="#">[9]</a>               |
| Incompatible Materials  | Strong oxidizing agents, Strong bases <a href="#">[1]</a> <a href="#">[9]</a>                             |
| Hazardous Decomposition | Nitrogen oxides (NOx), Carbon monoxide (CO), Carbon dioxide (CO2) <a href="#">[1]</a> <a href="#">[9]</a> |

| Acute Toxicity | The toxicological properties of this substance have not been fully investigated.  
[\[9\]](#) |

## Experimental Protocols and Methodologies

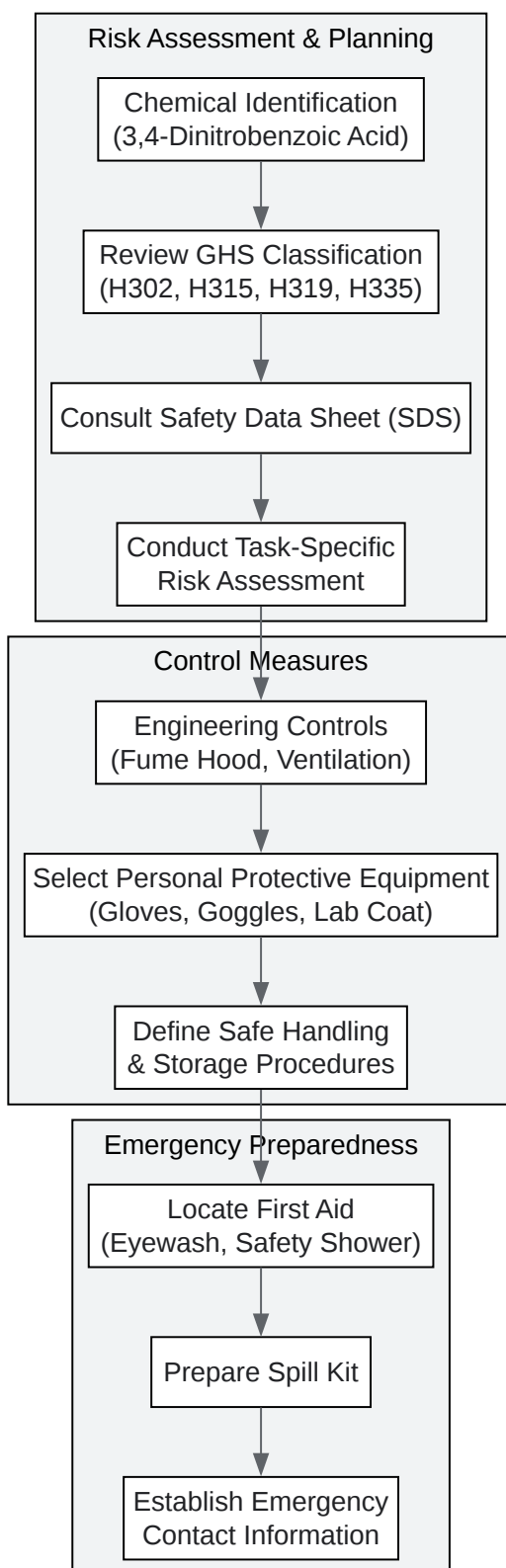
The hazard classifications presented in this guide are derived from standardized tests. While the specific laboratory reports for **3,4-Dinitrobenzoic acid** are not publicly available, the classifications are determined by methodologies outlined in guidelines such as those from the Organisation for Economic Co-operation and Development (OECD).

- Skin Irritation (Category 2): This classification is typically determined using OECD Test Guideline 404 (Acute Dermal Irritation/Corrosion). The protocol involves applying the substance to the skin of an animal model (historically, rabbits) and observing for signs of erythema (redness) and edema (swelling) over a set period.

- Eye Irritation (Category 2): OECD Test Guideline 405 (Acute Eye Irritation/Corrosion) is the standard method. It involves applying the test substance to one eye of an animal and observing for effects on the cornea, iris, and conjunctiva.
- Acute Oral Toxicity (Category 4): Determined by methods like OECD Test Guideline 420 (Acute Oral Toxicity - Fixed Dose Procedure), which involves administering the substance to fasted animals and observing for mortality and toxic effects to determine a lethal dose (LD50) range.

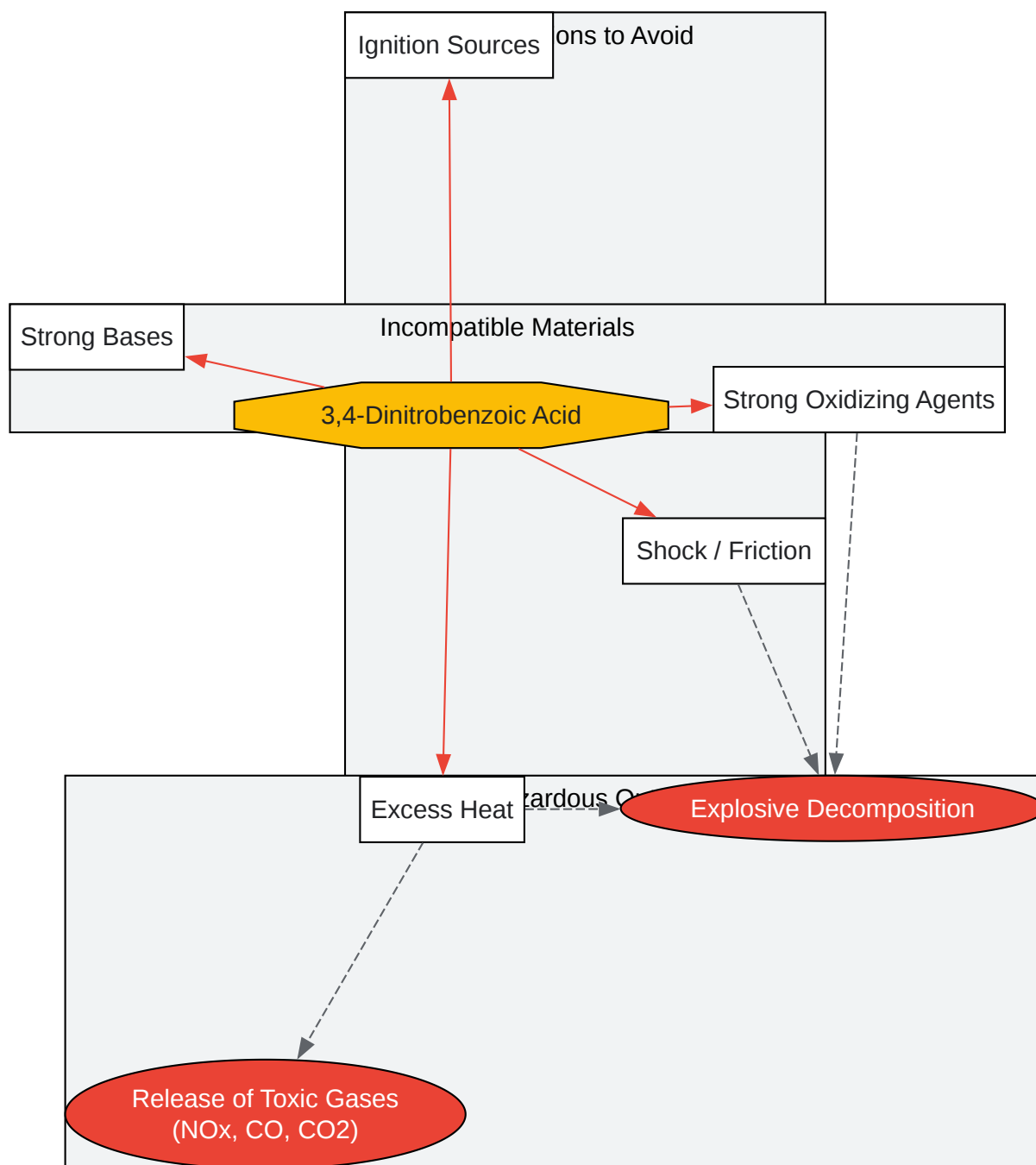
## Visualized Workflows and Relationships

To ensure safe handling and emergency preparedness, the following logical diagrams illustrate key processes and relationships concerning the hazards of **3,4-Dinitrobenzoic acid**.



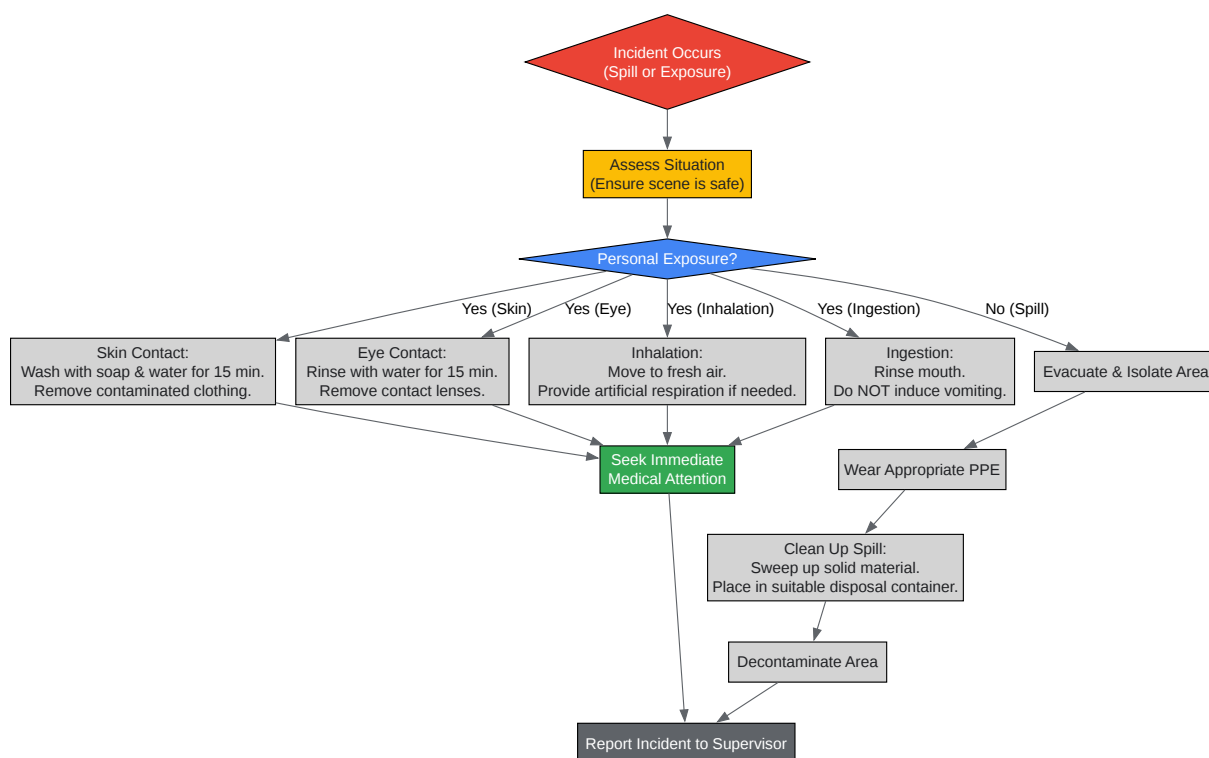
[Click to download full resolution via product page](#)

Caption: Risk management workflow for **3,4-Dinitrobenzoic acid**.



[Click to download full resolution via product page](#)

Caption: Reactivity and incompatibility profile.



[Click to download full resolution via product page](#)

Caption: Emergency response flowchart for spills or exposure.

## Detailed Safety Procedures

### 6.1 Handling and Storage

- Handling: Use only in a well-ventilated area, preferably within a chemical fume hood.<sup>[9]</sup> Avoid the generation and accumulation of dust.<sup>[9]</sup> Prevent contact with skin, eyes, and clothing.<sup>[9]</sup> Do not ingest or inhale.<sup>[9]</sup> Wash hands thoroughly after handling.<sup>[1]</sup>
- Storage: Store in a cool, dry, well-ventilated area away from incompatible substances.<sup>[9]</sup> Keep containers tightly closed when not in use.<sup>[1][9]</sup> The storage area should be locked up.<sup>[1]</sup>

### 6.2 First Aid Measures In the event of exposure, immediate action is critical.

Table 4: First Aid Measures for **3,4-Dinitrobenzoic Acid**

| Exposure Route | First Aid Instructions                                                                                                                                                                                                                                     |
|----------------|------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Eye Contact    | <b>Rinse immediately and cautiously with plenty of water for at least 15 minutes, holding eyelids open. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.</b> <sup>[1][6]</sup> |
| Skin Contact   | Wash off immediately with plenty of soap and water while removing all contaminated clothing and shoes. If skin irritation occurs, get medical advice/attention. <sup>[1][6]</sup>                                                                          |
| Inhalation     | Remove the victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Get medical attention if you feel unwell. <sup>[1][9]</sup>                                                        |

| Ingestion | Rinse mouth with water. Do NOT induce vomiting. Call a POISON CENTER or doctor/physician if you feel unwell.<sup>[1][9]</sup> |

### 6.3 Firefighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO<sub>2</sub>), dry chemical, or appropriate foam.[1][9]
- Specific Hazards: The substance may explode in a fire.[6] Thermal decomposition can release irritating and toxic gases, including nitrogen oxides (NO<sub>x</sub>), carbon monoxide (CO), and carbon dioxide (CO<sub>2</sub>).[1]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) with a full face-piece operated in pressure-demand mode, along with full protective gear.[1][9]

### 6.4 Accidental Release Measures

- Personal Precautions: Ensure adequate ventilation. Evacuate unnecessary personnel. Avoid breathing dust and prevent contact with skin and eyes.[1][7]
- Cleanup: Sweep up the material and shovel it into a suitable, labeled container for disposal. [1] Avoid raising dust. Do not let the chemical enter the environment.[1]

## Conclusion

**3,4-Dinitrobenzoic acid** is a hazardous chemical that requires stringent safety protocols. The primary risks include skin, eye, and respiratory irritation, as well as being harmful if swallowed. [1] There is also a noted suspicion of mutagenicity.[4] Adherence to GHS guidelines, proper use of personal protective equipment, and a comprehensive understanding of emergency procedures are paramount for researchers and scientists. By following the detailed procedures in this guide, professionals can mitigate the risks associated with the handling and use of this compound.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. fishersci.com [fishersci.com]
- 2. 3,4-Dinitrobenzoic Acid [drugfuture.com]
- 3. solubilityofthings.com [solubilityofthings.com]
- 4. 3,4-Dinitrobenzoic acid | C7H4N2O6 | CID 10709 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. fishersci.com [fishersci.com]
- 6. tcichemicals.com [tcichemicals.com]
- 7. lobachemie.com [lobachemie.com]
- 8. assets.thermofisher.com [assets.thermofisher.com]
- 9. 3,4-Dinitrobenzoic acid(528-45-0)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 10. chembk.com [chembk.com]
- 11. 3,4-Dinitrobenzoic acid - Hazardous Agents | Haz-Map [haz-map.com]
- To cite this document: BenchChem. [A Technical Guide to the Safety and Hazards of 3,4-Dinitrobenzoic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b044879#3-4-dinitrobenzoic-acid-safety-and-hazards]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)